

Safeguarding Your Research: A Comprehensive Guide to Handling Myrcenyl Acetate

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Compound of Interest

Compound Name: Myrcenyl acetate

Cat. No.: B075538

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Myrcenyl acetate**, including detailed operational procedures and disposal plans. By offering clear, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust by delivering value beyond the product itself.

Myrcenyl acetate is a combustible liquid that can cause skin irritation and may trigger an allergic skin reaction.^{[1][2][3]} It is also toxic to aquatic life with long-lasting effects.^{[1][3]} Adherence to proper safety protocols is crucial to minimize risks and ensure a safe laboratory environment.

Essential Safety Information at a Glance

For quick reference, the following table summarizes the key quantitative data and hazard information for **Myrcenyl acetate**.

| Property | Value | Reference |
|---|------------------------------|-----------|
| CAS Number | 1118-39-4 | [1] |
| Molecular Formula | C12H20O2 | [4] |
| Molecular Weight | 196.29 g/mol | [4] |
| Appearance | Clear, colorless liquid | |
| Flash Point | ~95 °C (~180-203°F) | [2] |
| GHS Hazard Statements | H315: Causes skin irritation | [1][3] |
| H317: May cause an allergic skin reaction | [1][3] | |
| H411: Toxic to aquatic life with long lasting effects | [1][3] | |
| Signal Word | Warning | [1] |

Operational Plan: Step-by-Step Handling Procedures

This section provides a detailed, procedural guide for the safe handling of **Myrcenyl acetate** from receipt to disposal.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Myrcenyl acetate** in a well-ventilated area.[1][2] The use of a chemical fume hood is strongly recommended to minimize inhalation of vapors.
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces, as **Myrcenyl acetate** is a combustible liquid.[2][5] Use non-sparking tools.[1]
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a fire extinguisher suitable for flammable liquids (e.g., dry chemical, carbon dioxide, or alcohol-resistant foam) are readily accessible.[1][2]

2. Personal Protective Equipment (PPE):

Before handling **Myrcenyl acetate**, all personnel must be equipped with the following PPE:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield to protect against splashes.[1][5]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or butyl rubber.[1][2] Gloves must be inspected for integrity before each use.[1]
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact. [1][2] In cases of significant splash risk, a chemical-resistant apron should be worn.
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[1][6]

3. Handling and Experimental Protocols:

- Grounding: To prevent static discharge, which can ignite flammable vapors, ensure that containers are properly grounded and bonded during transfer.
- Dispensing: When transferring or dispensing **Myrcenyl acetate**, do so slowly and carefully to avoid splashing.
- Heating: If heating is required, use a water bath, heating mantle, or other controlled heating source. Avoid direct heating with an open flame.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes, and to prevent inhalation of vapors.[1][2]

4. Storage:

- Container: Store **Myrcenyl acetate** in a tightly closed container.[1][2][4]
- Location: Keep the container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[1][2][4]
- Incompatibilities: Store away from strong oxidizing agents.[2]

5. Spill and Emergency Procedures:

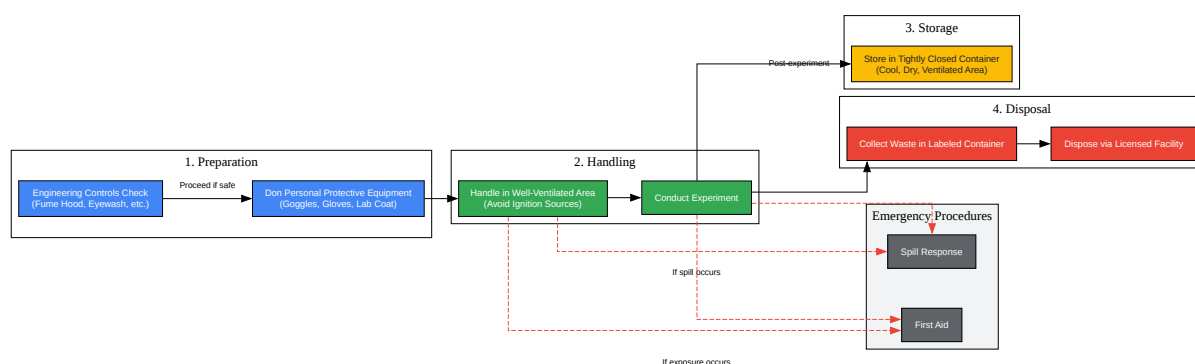
- **Small Spills:** For small spills, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.^{[2][5]}
- **Large Spills:** In the event of a large spill, evacuate the area immediately. If safe to do so, contain the spill to prevent it from entering drains or waterways.^{[1][5]} Notify your institution's environmental health and safety department.
- **First Aid:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[1] Remove contaminated clothing and wash it before reuse.^[1] If skin irritation or a rash occurs, seek medical attention.^[1]
 - **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[1] Seek medical attention.^[1]
 - **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.^[1] Seek medical attention.
 - **Ingestion:** Do NOT induce vomiting.^[1] Rinse the mouth with water.^[1] Never give anything by mouth to an unconscious person.^[1] Seek immediate medical attention.^[1]

6. Disposal Plan:

- **Waste Characterization:** **Myrcenyl acetate** waste is considered hazardous due to its flammability and toxicity to aquatic life.
- **Disposal Method:** Dispose of **Myrcenyl acetate** and any contaminated materials through a licensed chemical destruction plant.^[1] Do not dispose of it down the drain or in the regular trash.^[1]
- **Containerization:** Collect waste in a properly labeled, sealed, and compatible container.
- **Regulations:** All disposal activities must comply with local, state, and federal regulations.

Workflow for Safe Handling of Myrcenyl Acetate

The following diagram illustrates the logical workflow for the safe handling of **Myrcenyl acetate**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Myrcenyl acetate**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Myrcenyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075538#personal-protective-equipment-for-handling-myrcenyl-acetate]

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